

Application Note: Catalytic Functionalization & Transformation of 5-Bromo-2-nitrobenzamide

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Compound of Interest

Compound Name: 5-Bromo-2-nitrobenzamide

CAS No.: 89642-23-9

Cat. No.: B1267391

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Executive Summary & Chemical Profile[1][2]

5-Bromo-2-nitrobenzamide (CAS: 23964-42-3) is a high-value bifunctional scaffold in medicinal chemistry. It serves as a critical "branch point" intermediate: the bromine atom at the C5 position allows for late-stage diversification via transition-metal catalysis, while the ortho-nitrobenzamide motif provides a direct precursor to privileged heterocycles, specifically quinazolinones and benzimidazoles.

This guide provides validated protocols for three distinct catalytic workflows:

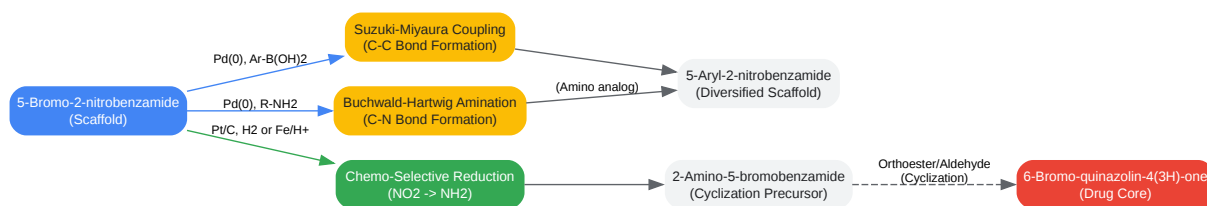
- Chemo-Selective Catalytic Reduction: Converting the nitro group to an amine without debromination.
- Suzuki-Miyaura Cross-Coupling: C-C bond formation at the C5 position.
- Buchwald-Hartwig Amination: C-N bond formation at the C5 position.

Chemical Profile

Property	Specification
Molecular Formula	C ₇ H ₅ BrN ₂ O ₃
Molecular Weight	245.03 g/mol
Appearance	Pale yellow to off-white solid
Solubility	Soluble in DMSO, DMF, hot Ethanol; Sparingly soluble in Water, DCM
Key Reactivity	Electrophilic C-Br bond (Pd-coupling); Reducible -NO ₂ ; Nucleophilic Amide (post-reduction)

Strategic Reaction Map

The following diagram illustrates the divergent synthetic pathways available from this scaffold. Note the critical decision point between functionalizing the ring first (Suzuki/Buchwald) versus closing the ring first (Reduction/Cyclization).



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Figure 1: Divergent synthetic pathways for **5-Bromo-2-nitrobenzamide**.

Protocol A: Chemo-Selective Catalytic Reduction

Objective: Reduce the nitro group (-NO₂) to an aniline (-NH₂) while preserving the carbon-bromine bond. Challenge: Standard Pd/C hydrogenation often leads to hydrodehalogenation (loss of Br).

Rationale

While stoichiometric iron (Fe/AcOH) is robust, it generates significant waste. For a catalytic approach, Platinum on Carbon (Pt/C) or Nickel-catalyzed transfer hydrogenation is preferred due to lower propensity for oxidative insertion into the C-Br bond compared to Palladium.

Experimental Procedure (Catalytic Transfer Hydrogenation)

Reagents:

- Substrate: **5-Bromo-2-nitrobenzamide** (1.0 equiv)
- Catalyst: 5% Pt/C (sulfided) or Raney Nickel (5 mol%)
- Hydrogen Source: Ammonium Formate (3.0 equiv) or H₂ gas (1 atm)
- Solvent: Methanol/THF (1:1 v/v)

Step-by-Step:

- Dissolution: In a round-bottom flask, dissolve **5-Bromo-2-nitrobenzamide** (10 mmol, 2.45 g) in a mixture of Methanol (25 mL) and THF (25 mL). Note: THF aids solubility of the amide.
- Catalyst Addition: Carefully add the Pt/C catalyst (0.1 equiv by wt) under an inert argon blanket.
 - Safety: Dry catalysts can ignite solvent vapors. Use water-wet catalyst or add under inert gas.
- Reduction: Add Ammonium Formate (30 mmol, 1.9 g) in one portion. Equip with a reflux condenser.
- Reaction: Heat to 60°C for 2-4 hours. Monitor by TLC (EtOAc/Hexane 1:1). The starting material (R_f ~0.6) should disappear, and the amine (fluorescent, lower R_f) should appear.
- Workup: Cool to room temperature. Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with warm MeOH.

- Isolation: Concentrate the filtrate under reduced pressure. The residue is typically sufficiently pure 2-amino-5-bromobenzamide for the next step.
 - Yield Expectation: 85-95%.

Validation:

- ^1H NMR ($\text{DMSO}-d_6$): Look for the disappearance of the broad amide protons shifted by the nitro group and appearance of the aniline $-\text{NH}_2$ signal (broad singlet, $\sim 5.5\text{-}6.5$ ppm). The aromatic region should show a shift but retain the splitting pattern of the 1,2,4-trisubstituted ring, confirming the Br is intact.

Protocol B: Suzuki-Miyaura Cross-Coupling

Objective: Functionalize the C5 position with an aryl group. Mechanism: The electron-withdrawing nitro group activates the C-Br bond for oxidative addition, making this substrate highly reactive for Pd-catalyzed coupling.

Optimization Table: Reaction Conditions

Parameter	Standard Condition	Optimization for Steric Bulk
Catalyst	$\text{Pd}(\text{dppf})\text{Cl}_2 \cdot \text{DCM}$ (3-5 mol%)	$\text{Pd}_2(\text{dba})_3 + \text{SPhos}$
Base	K_2CO_3 (2.0 equiv)	K_3PO_4 (3.0 equiv)
Solvent	1,4-Dioxane / Water (4:1)	Toluene / Water (10:1)
Temperature	80-90°C	100°C
Time	4-12 hours	12-24 hours

Detailed Protocol (Standard)

- Setup: Flame-dry a 2-neck round-bottom flask or use a microwave vial.
- Charging: Add **5-Bromo-2-nitrobenzamide** (1.0 equiv), Arylboronic acid (1.2 equiv), and K_2CO_3 (2.0 equiv).

- Degassing (Critical): Add 1,4-Dioxane and Water.[1] Sparge the solution with Argon or Nitrogen for 15 minutes. Oxygen inhibits the catalytic cycle and promotes homocoupling.
- Catalyst: Add Pd(dppf)Cl₂·DCM (0.05 equiv) quickly under positive argon pressure.
- Reaction: Heat to 90°C.
 - Visual Check: The reaction mixture typically turns black (active Pd) from an initial orange/red suspension.
- Workup: Dilute with EtOAc and water. Separate phases. Extract aqueous layer with EtOAc (2x). Wash combined organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: Flash column chromatography (SiO₂). Gradient: 0% -> 50% EtOAc in Hexanes.

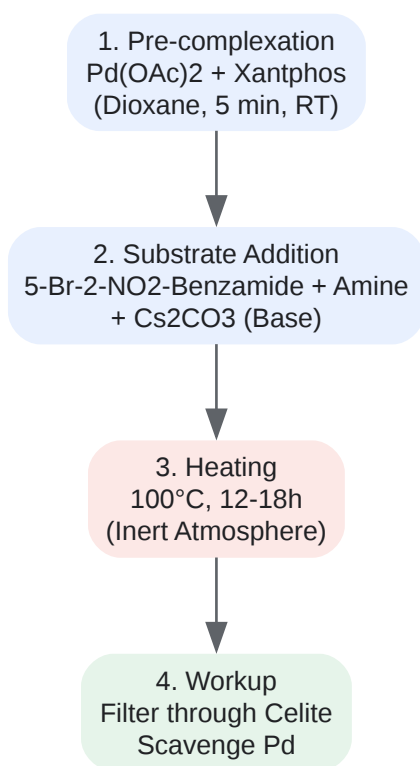
Troubleshooting:

- Hydrolysis:[2] If the amide hydrolyzes to the acid (rare under mild carbonate conditions), switch to anhydrous conditions using CsF as the base in pure Dioxane.

Protocol C: Buchwald-Hartwig Amination

Objective: Introduce an amine at C5 (C-N bond formation). Challenge: The primary amide (-CONH₂) and the nitro group can complicate ligand selection. The amide nitrogen is a potential competing nucleophile, though the aryl bromide is the electrophile.

Workflow Diagram



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Figure 2: Buchwald-Hartwig Amination Workflow.

Experimental Procedure

Reagents:

- Catalyst System: Pd(OAc)₂ (5 mol%) + Xantphos (10 mol%). Rationale: Xantphos is excellent for amidation/amination of electron-deficient aryl halides.
- Base: Cs₂CO₃ (2.0 equiv). Rationale: Weaker bases may not deprotonate the amine sufficiently; stronger bases (NaOtBu) might attack the nitro/amide.
- Solvent: 1,4-Dioxane (Anhydrous).

Step-by-Step:

- Catalyst Pre-formation: In a vial, mix Pd(OAc)₂ and Xantphos in Dioxane. Stir for 5 mins until the solution is clear yellow.

- Reaction Assembly: Add the substrate (**5-Bromo-2-nitrobenzamide**), the coupling amine (1.2 equiv), and Cs_2CO_3 to the reaction vessel.
- Combine: Transfer the catalyst solution to the reaction vessel via syringe.
- Heat: Stir at 100°C for 16 hours.
- Purification: The product is often more polar. Use DCM/MeOH gradients for chromatography.

References & Grounding

- Suzuki Coupling Mechanisms & Protocols:
 - Miyaura, N., & Suzuki, A. (1995).[3] Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds.[4][5] Chemical Reviews.[3] [Link](#)
 - Application Note Source: BenchChem Protocols for Nitro-Aryl Couplings. [Link](#)
- Quinazolinone Synthesis (Cyclization):
 - Osarodion, O. P. (2023).[6] Synthesis And Antibacterial Activity of 6-Bromo-2-(O-Aminophenyl)-3-Amino-Quinazolin-4(3h)-One.[6][7] Medires Online. [Link](#)
 - Context: Describes the cyclization of 2-aminobenzamides (derived from nitro-precursors) to quinazolinones.
- Buchwald-Hartwig Amination:
 - Paul, F., Patt, J., & Hartwig, J. F. (1994). Palladium-catalyzed formation of carbon-nitrogen bonds.[4] J. Am. Chem. Soc.[1][8] [Link](#)
 - General Guide: Organic Chemistry Portal - Buchwald-Hartwig Reaction. [Link](#)
- Selective Reduction (Nitro vs Halogen):
 - Sun, S., et al. (2015).[9] Selective reduction of nitro-compounds to primary amines by nickel-catalyzed hydrosilylative reduction.[9] RSC Advances.[9] [Link](#)

- Relevance: Validates the use of Nickel/hydrosilane systems to avoid dehalogenation.
- Chemical Properties & Safety:
 - PubChem Compound Summary: 5-Bromo-2-nitrobenzaldehyde (Analogous reactivity).
[Link](#)

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